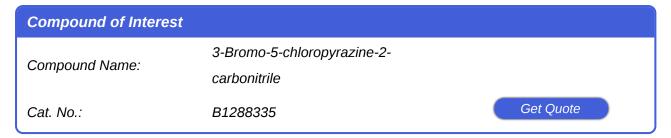


3-Bromo-5-chloropyrazine-2-carbonitrile material safety data sheet (MSDS)

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An In-depth Technical Guide to the Material Safety Data Sheet for **3-Bromo-5-chloropyrazine- 2-carbonitrile**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No complete Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **3-Bromo-5-chloropyrazine-2-carbonitrile** (CAS No. 440124-25-4) is publicly available in the searched resources. The following information is compiled from data on structurally analogous compounds and publicly available chemical properties. This guide is intended for informational purposes and should be supplemented with internal safety assessments and the guidance of a qualified safety professional before handling this chemical.

Chemical Identification and Physical Properties

3-Bromo-5-chloropyrazine-2-carbonitrile is a halogenated pyrazine derivative. Its chemical structure and properties are summarized below.

Table 1: Chemical and Physical Properties



| Property | Value | Source |
|--------------------------|--------------------------------|--------|
| CAS Number | 440124-25-4 | [1][2] |
| Molecular Formula | C5HBrCIN3 | [1] |
| Molecular Weight | 218.44 g/mol | [1][2] |
| Appearance | Not specified (likely a solid) | N/A |
| ACD/LogP | 1.77 | [1] |
| Polar Surface Area | 49.57 Ų | [1] |
| Vapour Pressure | 0.001 mmHg at 25°C | [1] |
| Enthalpy of Vaporization | 54.956 kJ/mol | [1] |
| Index of Refraction | 1.636 | [1] |
| Molar Refractivity | 39.466 cm ³ | [1] |
| Molar Volume | 110.144 cm ³ | [1] |

Hazard Identification and Classification

A specific GHS classification for **3-Bromo-5-chloropyrazine-2-carbonitrile** is not available. However, based on the hazard profiles of structurally similar compounds such as **3-Bromo-5-chlorobenzonitrile** and other chlorinated pyrazines, the following hazards are anticipated.[3][4] [5]

Table 2: Anticipated GHS Hazard Classification



| Hazard Class | Category | Hazard Statement |
|--|----------------|--|
| Acute Toxicity, Oral | Category 3 / 4 | H301: Toxic if swallowed or H302: Harmful if swallowed |
| Acute Toxicity, Dermal | Category 3 | H311: Toxic in contact with skin |
| Acute Toxicity, Inhalation | Category 3 | H331: Toxic if inhaled |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | Category 2 | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation |

Signal Word: Danger[3]

Hazard Pictograms:

Anticipated Pictograms

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Caption: Anticipated GHS Pictograms.

Safe Handling and Emergency Protocols

Given the anticipated toxicity, stringent safety measures are required when handling this compound. The following protocols are based on best practices for handling toxic chemical



intermediates.[3]

Exposure Controls and Personal Protection

Table 3: Recommended Personal Protective Equipment (PPE)

| Protection Type | Specification |
|------------------------|--|
| Engineering Controls | Handle in a well-ventilated area, preferably within a chemical fume hood. |
| Eye/Face Protection | Wear chemical safety goggles and a face shield. |
| Skin Protection | Wear impervious gloves (e.g., nitrile rubber) and a lab coat. |
| Respiratory Protection | If dust is generated, use a NIOSH-approved respirator with a particulate filter. |

First Aid Measures

The following first aid measures are recommended based on protocols for similar toxic nitriles.

[3]



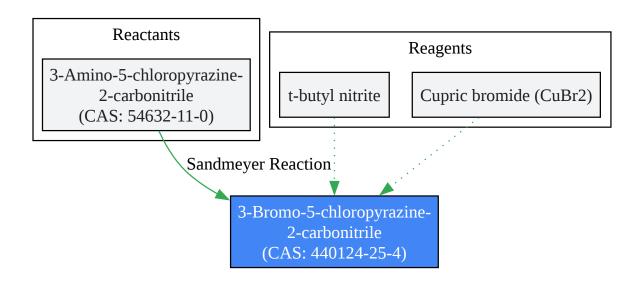


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Caption: First Aid Protocol Flowchart.

Synthesis and Reactivity Synthetic Pathway

3-Bromo-5-chloropyrazine-2-carbonitrile can be synthesized from 3-Amino-5-chloropyrazine-2-carbonitrile.[6][7] The reaction is a type of Sandmeyer reaction, where an amino group is converted to a bromo group.



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Caption: Synthetic Route for **3-Bromo-5-chloropyrazine-2-carbonitrile**.

Experimental Protocol: General Sandmeyer Reaction

A detailed experimental protocol for this specific synthesis is not publicly available. However, a general procedure for a Sandmeyer reaction involving these types of reagents is as follows. This is an illustrative protocol and must be adapted and optimized by qualified personnel.

 Diazotization: The starting amine (3-Amino-5-chloropyrazine-2-carbonitrile) is dissolved in a suitable solvent (e.g., acetonitrile). t-butyl nitrite is added, often at reduced temperatures (0-5
°C), to form the diazonium salt intermediate.



- Bromination: A solution or suspension of cupric bromide (CuBr₂) is added to the diazonium salt solution.
- Reaction: The reaction mixture is stirred, often with gentle warming to room temperature or slightly above, until the evolution of nitrogen gas ceases.
- Work-up: The reaction is quenched, typically with water, and the product is extracted into an
 organic solvent.
- Purification: The crude product is purified, commonly by column chromatography, to yield the final **3-Bromo-5-chloropyrazine-2-carbonitrile**.

Storage and Disposal

Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[1][3] Keep away from incompatible materials such as strong oxidizing agents.

Disposal: Dispose of this chemical and its container in accordance with local, regional, and national regulations. Due to its anticipated toxicity, it should be treated as hazardous waste.

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References

- 1. guidechem.com [guidechem.com]
- 2. 440124-25-4|3-Bromo-5-chloropyrazine-2-carbonitrile|BLD Pharm [bldpharm.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. static.cymitquimica.com [static.cymitquimica.com]
- 6. 3-Bromo-5-chloropyrazine-2-carbonitrile | CAS#:440124-25-4 | Chemsrc [chemsrc.com]
- 7. 3-Bromo-5-chloropyrazine-2-carbonitrile synthesis chemicalbook [chemicalbook.com]







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